

Navigating the Synthesis and Procurement of 4-Nitrocyclohex-1-ene: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrocyclohex-1-ene

Cat. No.: B15490614

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Nitrocyclohex-1-ene, a valuable intermediate in organic synthesis, presents a significant procurement challenge due to its limited commercial availability. Unlike its isomer, 1-nitrocyclohexene, which is readily available from major chemical suppliers, **4-Nitrocyclohex-1-ene** is not a standard catalog item. This guide provides a comprehensive overview of the current landscape surrounding this compound, including its physicochemical properties, a proposed experimental protocol for its synthesis, and a list of potential custom synthesis suppliers. For researchers and drug development professionals requiring this specific isomer, this document outlines the necessary steps to obtain it, either through in-house synthesis or by commissioning a custom synthesis project.

Commercial Availability and Suppliers

A thorough market survey reveals that **4-Nitrocyclohex-1-ene** is not commercially available as a stock chemical from major suppliers. In contrast, its isomer, 1-Nitrocyclohexene (CAS No. 2562-37-0), is widely available. This scarcity necessitates either the custom synthesis of **4-Nitrocyclohex-1-ene** or its preparation in the laboratory.

For organizations preferring to outsource, several companies specialize in the custom synthesis of organic compounds and may be capable of producing **4-Nitrocyclohex-1-ene**. These include:

- Enamine: A global provider of custom synthesis services with a broad range of chemical expertise.[\[1\]](#)
- AcceleDev Chemical LLC: Offers custom chemical synthesis services, including complex intermediates and APIs, with facilities in the US and China.[\[2\]](#)
- OTAVACHemicals: Specializes in custom synthesis of organic molecules for biotech and pharmaceutical applications.[\[3\]](#)
- Cymer Chemicals: Provides custom organic synthesis research and manufacturing services, from small molecules to intermediates.[\[4\]](#)
- Pharma Inventor Inc.: Offers custom organic synthesis of a wide range of chemical compounds for biotech, pharmaceutical, and university researchers.[\[5\]](#)
- Taros Chemicals: A leading European chemistry CRO specializing in complex, multi-step custom synthesis.[\[6\]](#)
- Tocris Bioscience: Provides custom synthesis of complex organic molecules on a mg to Kg scale.
- ChiroBlock: Offers custom synthesis services, including the development of new synthetic routes for commercially unavailable compounds.[\[7\]](#)
- R&D Chemicals: A platform that lists various custom synthesis companies, including Exclusive Chemistry Ltd, Aurora Fine Chemicals Ltd, and others with expertise in fine and rare chemicals.[\[8\]](#)

It is recommended to contact these suppliers directly with the specific requirements for quotation and lead times.

Physicochemical and Spectral Data

While experimental data for **4-Nitrocyclohex-1-ene** is scarce due to its non-commercial nature, some key physical and chemical properties have been reported.

Property	Value	Reference
CAS Number	4883-68-5	[9]
Molecular Formula	C ₆ H ₉ NO ₂	[9][10]
Molecular Weight	127.14 g/mol	[9]
Boiling Point	203.8 °C at 760 mmHg	[9]
Density	1.1 g/cm ³	[9]
Flash Point	84.5 °C	[9]
Refractive Index	1.495	[9]

Comprehensive experimental spectral data (NMR, MS, IR) for **4-Nitrocyclohex-1-ene** is not readily available in public databases. Characterization of the synthesized compound will be a critical step in any research project. For comparison, the readily available isomer, 1-Nitrocyclohexene, has extensive spectral data available through sources like PubChem.[11]

Proposed Experimental Protocol: Synthesis of 4-Nitrocyclohex-1-ene

The synthesis of **4-Nitrocyclohex-1-ene** can be approached through a two-step process starting from the readily available cyclohexene. This proposed pathway involves an initial allylic bromination followed by a nucleophilic substitution with a nitrite salt.

Step 1: Allylic Bromination of Cyclohexene to 3-Bromocyclohexene

This reaction utilizes N-Bromosuccinimide (NBS) as a reagent for the selective bromination at the allylic position of cyclohexene.

Materials:

- Cyclohexene
- N-Bromosuccinimide (NBS)

- Benzoyl peroxide (radical initiator)
- Carbon tetrachloride (CCl_4) (solvent)
- Sodium bicarbonate solution (aqueous, saturated)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (drying agent)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve cyclohexene in carbon tetrachloride.
- Add N-Bromosuccinimide and a catalytic amount of benzoyl peroxide to the solution.
- Heat the mixture to reflux. The reaction is typically initiated by light or heat. Monitor the reaction progress by TLC or GC.
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with saturated sodium bicarbonate solution to neutralize any remaining acid.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain crude 3-bromocyclohexene.
- Purify the crude product by distillation under reduced pressure.

Step 2: Nucleophilic Substitution of 3-Bromocyclohexene with Nitrite

The allylic bromide is then reacted with a nitrite salt, such as sodium nitrite, to introduce the nitro group at the 4-position.

Materials:

- 3-Bromocyclohexene (from Step 1)
- Sodium nitrite (NaNO_2)
- Dimethylformamide (DMF) (solvent)
- Diatomaceous earth
- Diethyl ether
- Deionized water
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (drying agent)

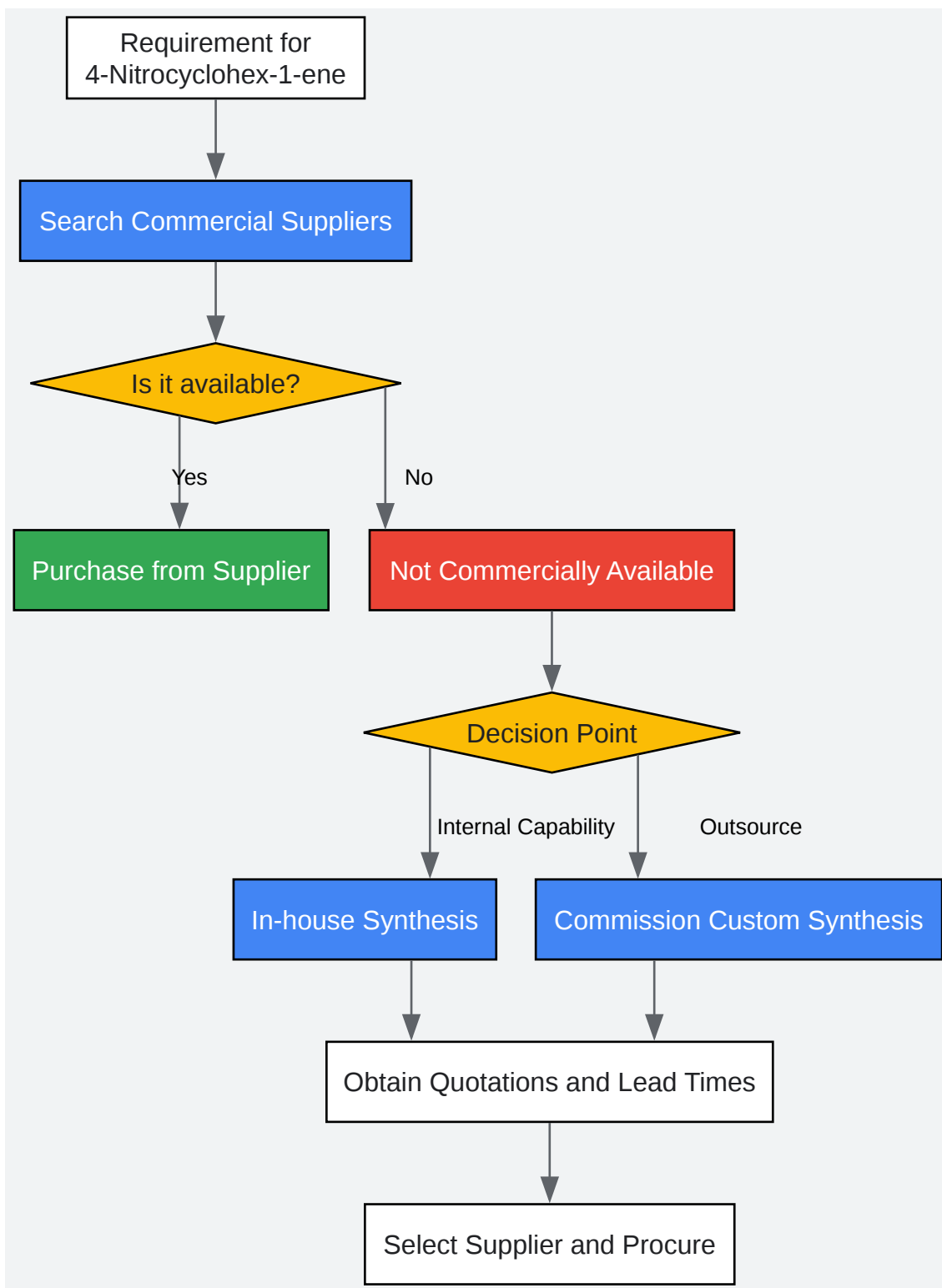
Procedure:

- In a round-bottom flask, dissolve 3-bromocyclohexene in dimethylformamide.
- Add sodium nitrite to the solution.
- Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC or GC.
- Upon completion, pour the reaction mixture into a separatory funnel containing deionized water and diethyl ether.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure.

- Purify the crude **4-Nitrocyclohex-1-ene** by column chromatography on silica gel.

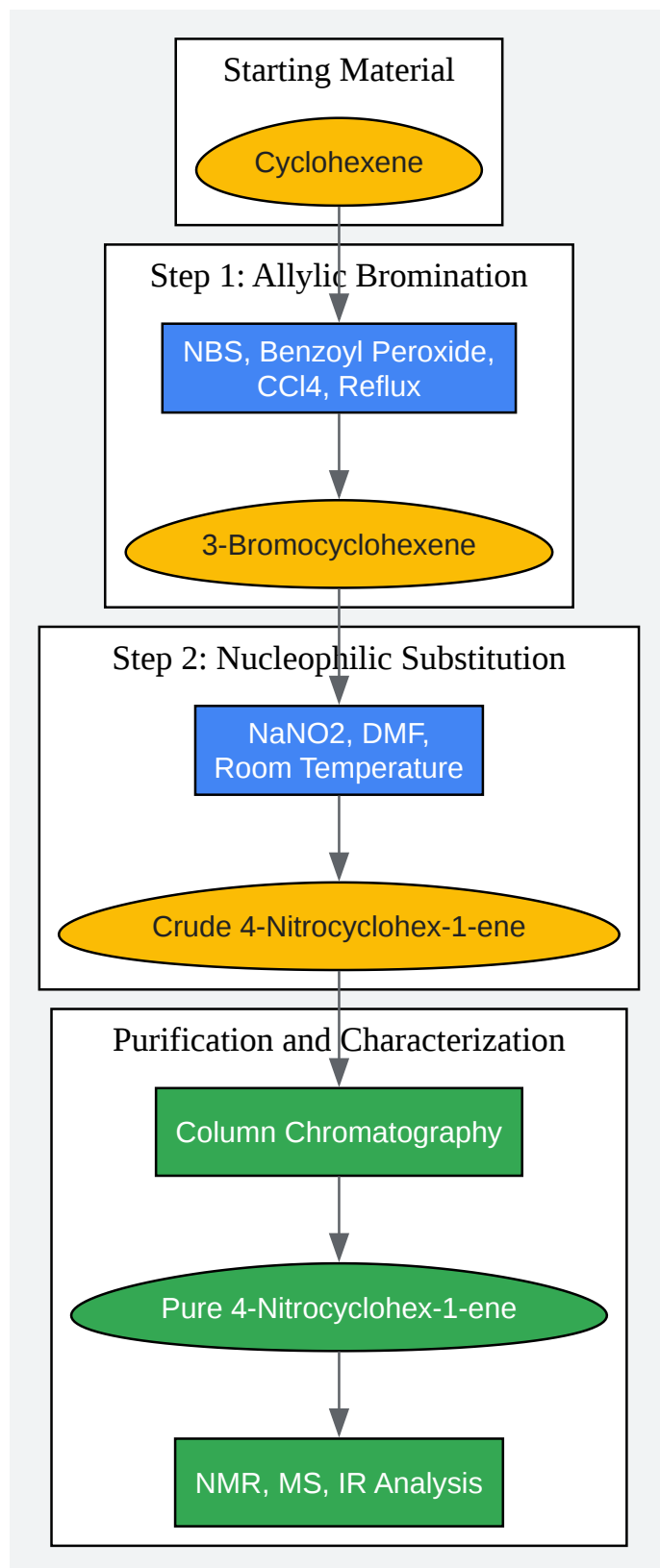
Visualized Workflows

To aid in the understanding of the procurement and synthesis process, the following diagrams have been generated using Graphviz.



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Procurement decision workflow for **4-Nitrocyclohex-1-ene**.



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Proposed synthesis and purification workflow.

Conclusion

4-Nitrocyclohex-1-ene remains a specialty chemical that is not readily accessible through standard commercial channels. This guide provides the necessary information for researchers and drug development professionals to navigate this challenge. The decision to undertake in-house synthesis versus commissioning a custom synthesis will depend on the specific resources and expertise available within an organization. The provided experimental protocol offers a viable route for the laboratory-scale preparation of this compound, emphasizing the need for careful purification and thorough characterization. For those opting to outsource, the listed suppliers represent a starting point for inquiries into custom synthesis projects.

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